

Technical Application Note: Regioselective Nitration of 2,5,7-Trimethylquinoline

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Compound of Interest

Compound Name: 2,5,7-Trimethylquinoline

CAS No.: 102871-67-0

Cat. No.: B008712

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Abstract & Core Logic

This application note details the optimized protocol for the electrophilic nitration of **2,5,7-trimethylquinoline**. Unlike simple benzene derivatives, the nitration of polysubstituted quinolines is governed by a complex interplay of electronic activation by alkyl groups and deactivation by the protonated nitrogen heterocycle.

The Core Directive: The objective is to selectively introduce a nitro group at the C-8 position.

- **Mechanistic Rationale:** The **2,5,7-trimethylquinoline** substrate exists as the quinolinium ion in the strongly acidic nitration media. The positive charge on nitrogen deactivates the pyridine ring, directing substitution to the carbocyclic (benzene) ring.
- **Regioselectivity:**
 - Position 5: Blocked by methyl.[\[1\]](#)
 - Position 7: Blocked by methyl.[\[1\]](#)

- Position 6: Activated by ortho-methyls (C5, C7) but sterically hindered by the "buttressing effect" of being sandwiched between two methyl groups.
- Position 8: Activated by the C7-methyl (ortho) and C5-methyl (para). Although subject to peri-interaction with the heteroatom, the electronic reinforcement at C8 typically favors this position over the sterically congested C6 site in 5,7-disubstituted systems.

Safety & Pre-requisites

Hazard Class: High.

- Fuming Nitric Acid (): Extremely strong oxidizer and corrosive. Causes severe burns. Inhalation of red fumes () can cause delayed pulmonary edema. Work exclusively in a fume hood.
- Sulfuric Acid (): Potent dehydrating agent. Exothermic reaction with water.
- **2,5,7-Trimethylquinoline**: Irritant; potential mutagen.

Critical Control Points:

- Temperature Control: The reaction is highly exothermic. Maintenance of internal temperature between -5°C and 0°C during addition is critical to prevent dinitration or oxidative tarring.
- Quenching: The work-up involves diluting a concentrated acid mixture.^[2] This must be done by adding acid to ice, never the reverse.

Materials & Equipment

Reagent	Grade	Role
2,5,7-Trimethylquinoline	>97% Purity	Substrate
Sulfuric Acid ()	98% (Conc.)	Solvent & Catalyst
Nitric Acid ()	Fuming (>90%)	Electrophile Source
Ammonium Hydroxide ()	28-30%	Neutralization
Ethanol (EtOH)	Absolute	Recrystallization Solvent
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent

Equipment:

- 3-neck Round Bottom Flask (RBF) with Claisen adapter.
- Internal thermometer (Digital or Hg).
- Pressure-equalizing addition funnel.
- Magnetic stirrer or overhead mechanical stirrer (preferred for scales >10g).
- Ice/Salt bath (/Ice).

Experimental Protocol

Phase 1: Preparation of the Nitrating Mixture

- Step 1: In a separate flask, pre-mix Fuming (1.1 equivalents) and Conc.

(3 volumes relative to

).

- Step 2: Cool this mixture to 0°C. Note: Pre-mixing generates the active nitronium ion () and dissipates the heat of mixing before introduction to the substrate.

Phase 2: Substrate Solubilization

- Step 3: Charge the 3-neck RBF with **2,5,7-trimethylquinoline** (1.0 equiv).

- Step 4: Add Conc.

(5 mL per gram of substrate) slowly with stirring.

- Observation: The mixture will generate heat as the quinoline forms the sulfate salt.
- Step 5: Cool the solution to -5°C using an ice/salt bath. Ensure the internal temperature is stable.^[3]

Phase 3: Electrophilic Addition

- Step 6: Transfer the cold Nitrating Mixture (from Phase 1) to the addition funnel.
- Step 7: Add the acid mixture dropwise to the quinoline solution.
 - Constraint: The addition rate must be controlled so the internal temperature never exceeds 5°C.
- Step 8: Once addition is complete, allow the reaction to stir at 0°C for 30 minutes, then slowly warm to room temperature (20-25°C) and stir for an additional 2 hours.
 - Monitoring: Check reaction progress via TLC (System: Hexane/Ethyl Acetate 7:3). Look for the disappearance of the starting material spot.

Phase 4: Quenching & Isolation

- Step 9: Pour the reaction mixture slowly onto crushed ice (approx. 10x weight of acid used) with vigorous stirring.

- Result: A yellow/orange suspension or solution will form.
- Step 10: Neutralize the slurry by slowly adding

(or 50% NaOH) until pH reaches 9-10.
 - Caution: This is extremely exothermic. Add base dropwise/portion-wise and keep adding ice to manage temperature.
- Step 11: The crude nitro-compound will precipitate as a yellow solid. Filter the solid using a Buchner funnel.
 - Alternative: If the product oils out, extract with Dichloromethane (3 x 50 mL), dry over

, and evaporate.

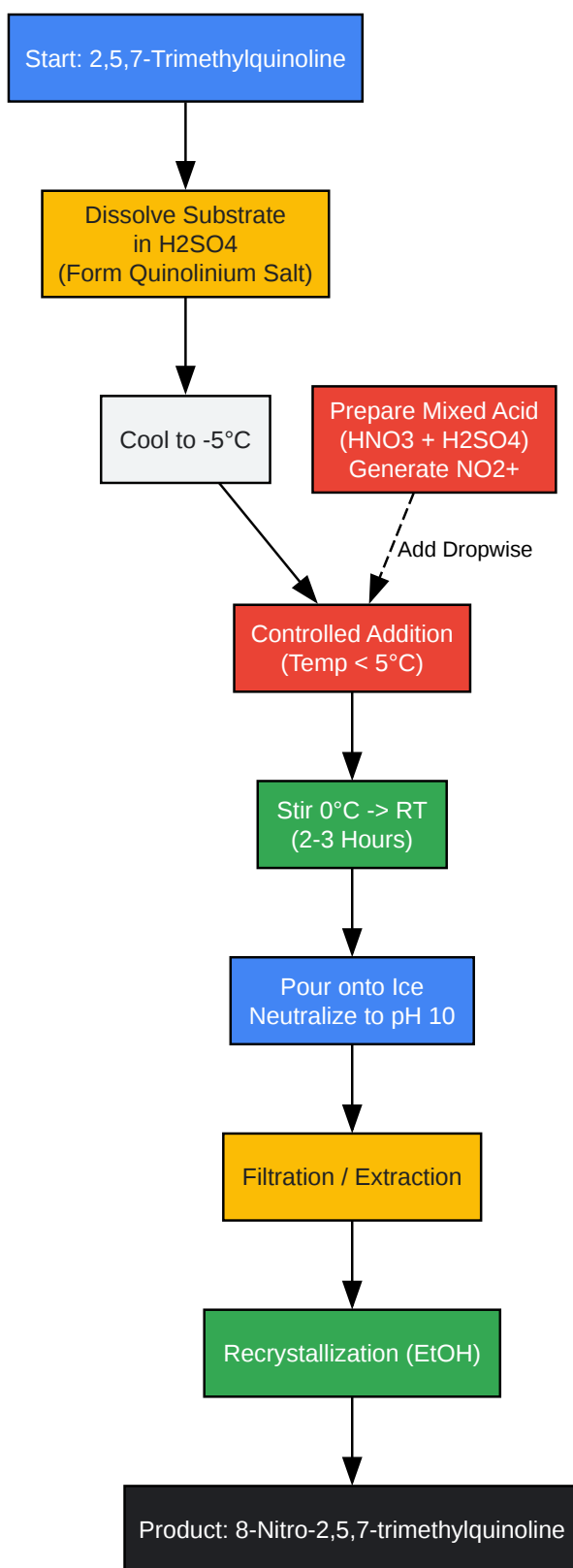
Phase 5: Purification

- Step 12: Recrystallize the crude solid from hot Ethanol.
 - Procedure: Dissolve in minimum boiling EtOH, treat with activated charcoal (optional), filter hot, and cool slowly to 4°C.
- Step 13: Dry the crystals under vacuum at 40°C for 12 hours.

Data Visualization & Workflows

Reaction Scheme & Logic

The following diagram illustrates the workflow and the decision gates involved in the synthesis.



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Caption: Step-by-step workflow for the nitration of **2,5,7-trimethylquinoline** emphasizing temperature control nodes.

Regioselectivity Analysis

The table below summarizes the theoretical competition between sites.

Position	Electronic Status	Steric Environment	Predicted Outcome
C-5	Blocked (Methyl)	N/A	No Reaction
C-6	Activated (Ortho/Ortho)	High Hindrance (Sandwiched)	Minor Product (<10%)
C-7	Blocked (Methyl)	N/A	No Reaction
C-8	Activated (Ortho/Para)	Moderate Hindrance (Peri)	Major Product (>90%)

Analytical Expectations (Self-Validation)

To validate the synthesis without external standards, utilize ¹H NMR spectroscopy:

- Loss of Symmetry/Signal: The starting material has protons at C3, C4, C6, and C8.
- Target Confirmation (8-Nitro):
 - Look for the disappearance of the C8-H signal.
 - The C6-H signal (aromatic singlet or fine doublet) will shift downfield due to the inductive effect of the adjacent nitro group (if NO₂ is at C7, which is impossible here, but NO₂ at C8 affects C6).
 - Crucial Check: In **2,5,7-trimethylquinoline**, H-6 and H-8 are the only protons on the benzene ring.
 - Starting Material: Two singlets (or meta-coupled doublets) in the aromatic region (H-6, H-8).

- Product (8-Nitro): One singlet remains in the benzene region (H-6).
- Product (6-Nitro): One singlet remains in the benzene region (H-8).
- Differentiation: The H-6 proton in the 8-nitro isomer is shielded by two methyls (5,7) but deshielded by the 8-nitro group. However, the most distinct feature is the chemical shift of the methyl groups. The C7-Methyl group will experience a significant downfield shift in the 8-nitro isomer due to the ortho nitro group.

Troubleshooting

- Problem: Formation of tar/black oil.
 - Cause: Temperature spike during addition or impure starting material.
 - Fix: Ensure temperature stays $<0^{\circ}\text{C}$. Pre-purify quinoline via distillation.
- Problem: Low Yield.
 - Cause: Incomplete precipitation during neutralization.
 - Fix: Ensure pH reaches >9 . The free base is insoluble; the salt is soluble.

References

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